

Introduction: A Versatile Intermediate in Modern Synthesis

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *N*-ethyl-2-nitrobenzenesulfonamide

Cat. No.: B1594268

[Get Quote](#)

N-ethyl-2-nitrobenzenesulfonamide, identified by CAS Number 23530-41-8, is a pivotal organic intermediate that has garnered significant attention from researchers and drug development professionals.[1] Its molecular architecture, featuring a nitro-substituted benzene ring coupled with an ethylsulfonamide functional group, provides a unique combination of reactivity and stability.[1] This structure makes it a highly versatile building block in the synthesis of complex molecules, particularly in the pharmaceutical industry where it serves as a cornerstone intermediate for the development of new drugs and Active Pharmaceutical Ingredients (APIs).[2]

This guide offers a senior application scientist's perspective on **N-ethyl-2-nitrobenzenesulfonamide**, moving beyond simple data recitation to explore the causality behind its synthesis, the strategic rationale for its use in key reactions, and the self-validating safety protocols essential for its handling.

Physicochemical and Structural Properties

A comprehensive understanding of a compound's properties is the foundation of its effective application. The key characteristics of **N-ethyl-2-nitrobenzenesulfonamide** are summarized below. The typical high purity ($\geq 98\%$) ensures its reliability as a starting material in multi-step synthetic pathways where impurities could lead to significant downstream challenges.[1][3][4]

Property	Value	Reference
CAS Number	23530-41-8	[5]
Molecular Formula	C ₈ H ₁₀ N ₂ O ₄ S	[3]
Molecular Weight	230.24 g/mol	[5]
IUPAC Name	N-ethyl-2-nitrobenzenesulfonamide	[5]
Appearance	White to light yellow solid/crystals	[1][4]
Purity	≥98%	[3][4]
Solubility	Soluble in DMSO and methanol	[1]
Storage	Store sealed in a dry place at room temperature	[4]
InChI Key	MQOIFAQSYCSLRF-UHFFFAOYSA-N	[5]

Synthesis Protocol and Mechanistic Rationale

The standard synthesis of **N-ethyl-2-nitrobenzenesulfonamide** is a robust and efficient example of nucleophilic acyl substitution. The method involves the reaction of 2-nitrobenzenesulfonyl chloride with ethylamine.[6]

Expertise & Rationale:

The choice of reactants and conditions is critical for maximizing yield and purity.

- **Substrate Activation:** The potent electron-withdrawing effect of the ortho-nitro group on the benzene ring makes the sulfur atom of the sulfonyl chloride (-SO₂Cl) highly electrophilic. This significantly enhances its reactivity towards nucleophiles.
- **Nucleophile:** Aqueous ethylamine serves as an inexpensive and readily available nucleophile.

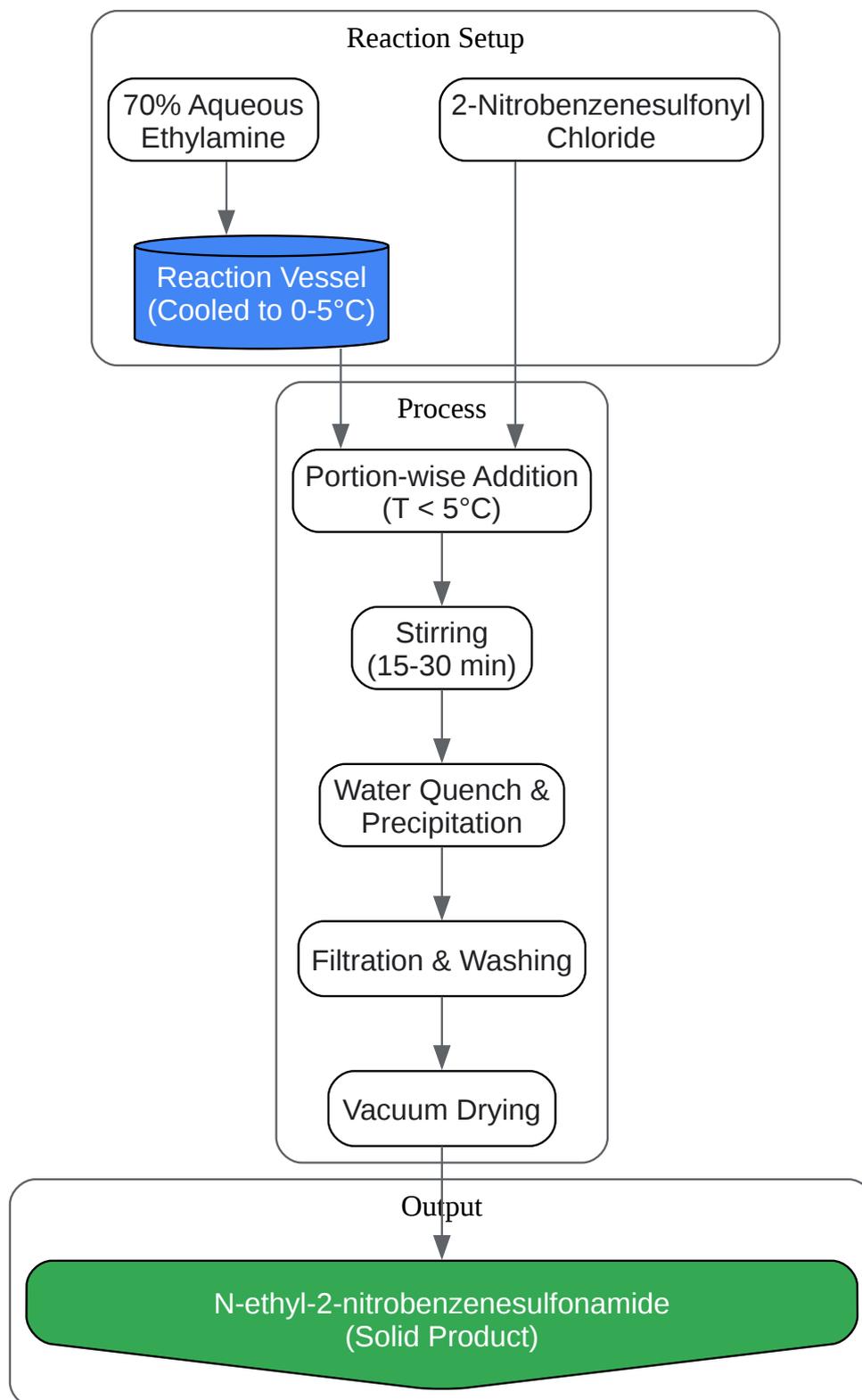
- **Temperature Control:** The reaction is highly exothermic. Maintaining a low temperature (0-5°C) is paramount to prevent thermal degradation and the formation of undesired side products.[6] This control ensures the clean formation of the desired sulfonamide bond.

Detailed Step-by-Step Synthesis Protocol

This protocol is adapted from established industrial methods.[6]

- **Preparation:** In a reaction vessel equipped with a stirrer and thermometer, charge a 70% aqueous solution of ethylamine. Cool the vessel in an ice-water bath to an internal temperature of 0-5°C.
- **Reagent Addition:** Add 2-nitrobenzenesulfonyl chloride (1.0 equivalent) portion-wise to the cooled ethylamine solution over 30-45 minutes. Critically, ensure the internal temperature does not exceed 5°C during the addition.
- **Reaction:** Once the addition is complete, continue stirring the mixture at 0-5°C for an additional 15-30 minutes to ensure the reaction proceeds to completion.
- **Precipitation:** Add cold water (approx. 8 volumes relative to the starting sulfonyl chloride weight) to the reaction mixture while maintaining the low temperature. This step precipitates the solid product out of the aqueous solution.
- **Isolation & Purification:** Stir the resulting slurry for 30 minutes. Isolate the product by filtration. Wash the filter cake thoroughly with cold water until the washings are neutral.
- **Drying:** Dry the isolated solid under a vacuum at a temperature not exceeding 50°C to yield **N-ethyl-2-nitrobenzenesulfonamide** as a white to light yellow solid.

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **N-ethyl-2-nitrobenzenesulfonamide**.

Core Applications in Pharmaceutical Development

The utility of **N-ethyl-2-nitrobenzenesulfonamide** stems from the reactivity of its functional groups, which allows for its integration into diverse molecular scaffolds.[1][2]

Nucleophile in Mitsunobu Reactions

A prominent application is its use as a nitrogen nucleophile in the Mitsunobu reaction, a powerful method for converting alcohols to other functional groups with a predictable inversion of stereochemistry.

- **Trustworthiness & Causality:** The sulfonamide proton (N-H) is sufficiently acidic ($pK_a \approx 10$) to be deprotonated under the mildly basic conditions of the Mitsunobu reaction, forming a potent nucleophile. This is a more reliable approach than using a free amine, which can lead to side reactions. The reaction proceeds with a clean S_N2 -type mechanism, ensuring stereochemical inversion at the carbon center, which is a critical and self-validating feature for chiral synthesis.

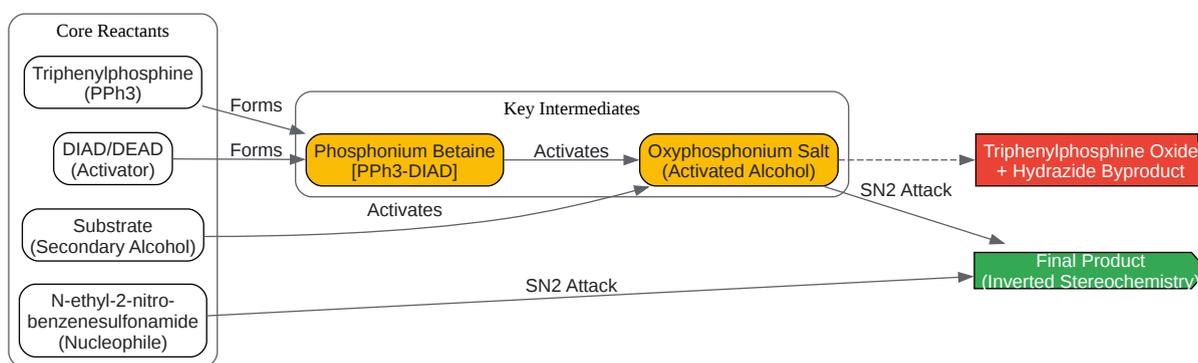
Illustrative Mitsunobu Protocol

This protocol is based on a patented procedure demonstrating the compound's application.[6]

- **Inert Atmosphere:** Charge a reaction vessel with toluene, triphenylphosphine (1.2 eq.), the secondary alcohol substrate (e.g., cis-4-hydroxy-thieno-thiopyran derivative, 1.0 eq.), and **N-ethyl-2-nitrobenzenesulfonamide** (1.1 eq.) under a nitrogen atmosphere.
- **Cooling:** Cool the resulting mixture to between -20°C and -30°C . This low temperature is crucial for controlling the reactivity of the azodicarboxylate reagent added next.
- **Reagent Addition:** Add diisopropyl azodicarboxylate (DIAD, 1.1 eq.) dropwise, ensuring the temperature is maintained. The characteristic color change indicates the formation of the reactive betaine intermediate.
- **Reaction Progression:** Stir the mixture until the transformation is complete (monitored by TLC or LC-MS).
- **Workup:** Allow the reaction to warm to room temperature. The product can often be isolated via filtration or purified by column chromatography to yield the desired trans-substituted

product.

Logical Diagram of the Mitsunobu Reaction



[Click to download full resolution via product page](#)

Caption: Logical flow of the Mitsunobu reaction using the title compound.

Precursor for Further Functionalization

The nitro group on the aromatic ring is not merely an activating group; it is a synthetic handle. It can be readily reduced to an aniline derivative, opening pathways for a vast array of subsequent reactions, such as diazotization, amide bond formation, or cyclization reactions, making it a valuable intermediate in combinatorial chemistry and drug discovery programs.[2]

Safety and Handling: A Self-Validating Protocol

Given its hazard profile, a systematic and self-validating approach to handling **N-ethyl-2-nitrobenzenesulfonamide** is non-negotiable. The protocol must inherently minimize exposure at every step.

GHS Hazard Profile

Hazard Code	Statement	Reference
H302	Harmful if swallowed	[5]
H312	Harmful in contact with skin	[5]
H315	Causes skin irritation	[5]
H319	Causes serious eye irritation	[5]
H332	Harmful if inhaled	[5]
H335	May cause respiratory irritation	[5]

Mandatory Handling Procedures

- Engineering Controls: All manipulations of the solid compound or its solutions must be performed within a certified chemical fume hood. This is the primary control to mitigate the risk of inhalation (H332, H335).[7]
- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical safety goggles and a face shield are required to protect against splashes and dust, addressing the serious eye irritation hazard (H319).[8]
 - Hand Protection: Wear chemically resistant gloves (e.g., nitrile). Gloves must be inspected before use and changed immediately if contamination is suspected. This directly addresses the hazards of skin contact and irritation (H312, H315).[7]
 - Body Protection: A lab coat must be worn and kept fastened.
- First Aid Procedures:
 - Inhalation: Immediately move the affected person to fresh air. If breathing is difficult, administer oxygen and seek immediate medical attention.[7]
 - Skin Contact: Remove all contaminated clothing. Wash the affected area immediately and thoroughly with soap and plenty of water. Seek medical attention.[7]

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[7]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[7]

This integrated system of engineering controls and PPE creates a self-validating workflow; adherence to the protocol inherently confirms that the known risks are being systematically addressed.

Conclusion

N-ethyl-2-nitrobenzenesulfonamide is more than a mere catalogue chemical; it is a well-characterized and highly effective tool for the modern synthetic chemist. Its straightforward and high-yielding synthesis, combined with its predictable reactivity as a nucleophile and its potential for further derivatization, solidifies its role as a valuable intermediate. For scientists in drug discovery and process development, a thorough understanding of its properties, reaction mechanics, and safety protocols is essential for leveraging its full potential to accelerate innovation.

References

- N-Ethyl-2-nitrobenzene-1-sulfonamide.CymitQuimica.
- **N-ethyl-2-nitrobenzenesulfonamide** CAS 23530-41-8: Advancing Pharmaceutical Synthesis.Pharmaffiliates.
- N-ethyl-2-nitrobenzene-1-sulfonamide | C8H10N2O4S | CID 744706.PubChem, National Center for Biotechnology Information.
- **N-Ethyl-2-nitrobenzenesulfonamide** | 23530-41-8.Sigma-Aldrich.
- US Patent 7842821B2 - Method of obtaining derivatives of 4-(N-alkylamino)-5,6-dihydro-4H-thieno-[2,3-b]-thiopyran.Google Patents.
- Chemical Safety Data Sheet MSDS / SDS - Benzenesulfonamide, N-ethyl-2-nitro-.ChemicalBook.

- N-(2-aminoethyl)-2-nitrobenzene-1-sulfonamide hydrochloride.PubChem, National Center for Biotechnology Information.
- **N-ethyl-2-nitrobenzenesulfonamide** CAS 23530-41-8: Your Premier Pharmaceutical Intermediate Supplier.NINGBO INNO PHARMCHEM CO.,LTD.
- 2-Nitrobenzenesulfonamide.Sigma-Aldrich.
- SAFETY DATA SHEET.Thermo Fisher Scientific.
- 2-Nitrobenzenesulfonamide.Chem-Impex.
- SAFETY DATA SHEET.Fisher Scientific.
- **N-Ethyl-2-Nitrobenzenesulfonamide**.Hangzhou Keying Chem Co., Ltd.
- 23530-41-8|**N-Ethyl-2-nitrobenzenesulfonamide**.BLD Pharm.
- 2-Nitrobenzenesulfonamide | C₆H₆N₂O₄S | CID 138510.PubChem, National Center for Biotechnology Information.
- 2-Nitrobenzenesulfonamide, 97+%Fisher Scientific.
- N-ethyl-2-(methylamino)-4-nitrobenzenesulfonamide.PubChem, National Center for Biotechnology Information.
- Sulfonamide derivatives: Synthesis and applications.ResearchGate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. nbinno.com [nbinno.com]
- 2. nbinno.com [nbinno.com]

- 3. N-Ethyl-2-nitrobenzene-1-sulfonamide | CymitQuimica [cymitquimica.com]
- 4. N-Ethyl-2-nitrobenzenesulfonamide | 23530-41-8 [sigmaaldrich.com]
- 5. N-ethyl-2-nitrobenzene-1-sulfonamide | C₈H₁₀N₂O₄S | CID 744706 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. US7842821B2 - Method of obtaining derivatives of 4-(N-alkylamino)-5,6-dihydro-4H-thieno-[2,3-b]-thiopyran - Google Patents [patents.google.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Introduction: A Versatile Intermediate in Modern Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1594268#n-ethyl-2-nitrobenzenesulfonamide-cas-number-23530-41-8]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com